

Application Note: Preparation of L-778123 Dihydrochloride Stock Solution in DMSO

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Compound of Interest

Compound Name: L-778123 dihydrochloride

Cat. No.: B1674099

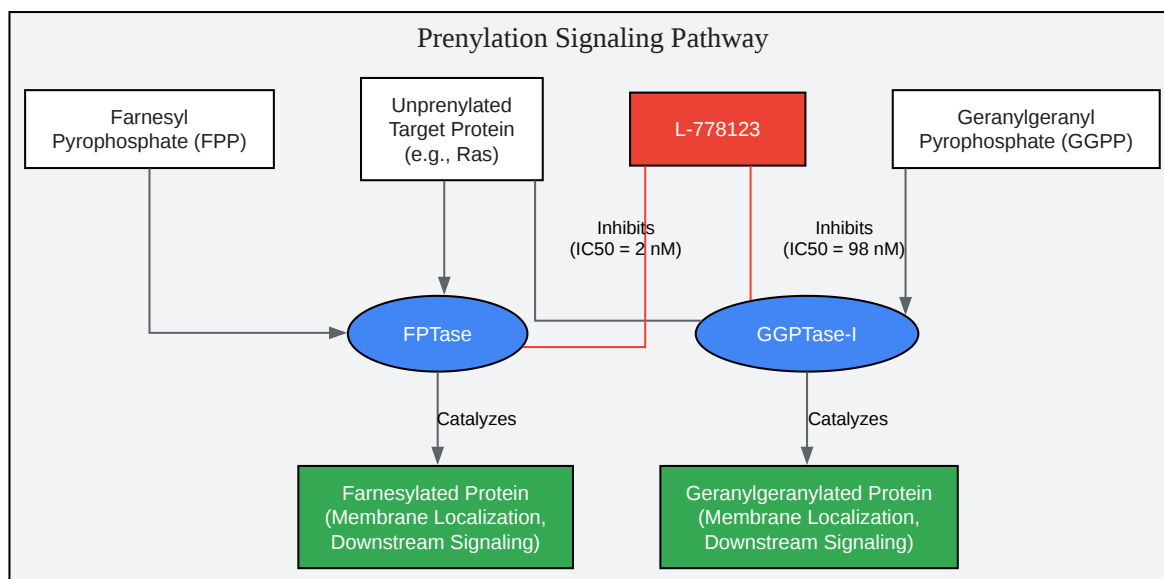
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Introduction

L-778123 is a potent dual inhibitor of farnesyltransferase (FPTase) and geranylgeranyltransferase type I (GGPTase-I), with IC₅₀ values of 2 nM and 98 nM, respectively[1][2][3][4]. These enzymes catalyze the attachment of farnesyl or geranylgeranyl isoprenoid groups to the C-terminus of specific target proteins, a critical post-translational modification known as prenylation. Prenylation is essential for the proper subcellular localization and function of key signaling proteins, including members of the Ras superfamily of small GTPases. By inhibiting FPTase and GGPTase-I, L-778123 disrupts the function of proteins like Ki-Ras, HDJ2, and Rap1A, thereby interfering with their signaling pathways[1][2][5]. This inhibitory action gives L-778123 promising anti-leukemia and anti-tumor activities, making it a valuable tool in cancer research and drug development[1][3].

This document provides a detailed protocol for the preparation, storage, and handling of **L-778123 dihydrochloride** stock solutions in Dimethyl Sulfoxide (DMSO) for in vitro research applications.



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Caption: L-778123 inhibits FPTase and GGPTase-I.

Physicochemical and Handling Properties

Proper preparation of **L-778123 dihydrochloride** stock solutions requires accurate information regarding its physical and chemical properties. All quantitative data is summarized below.

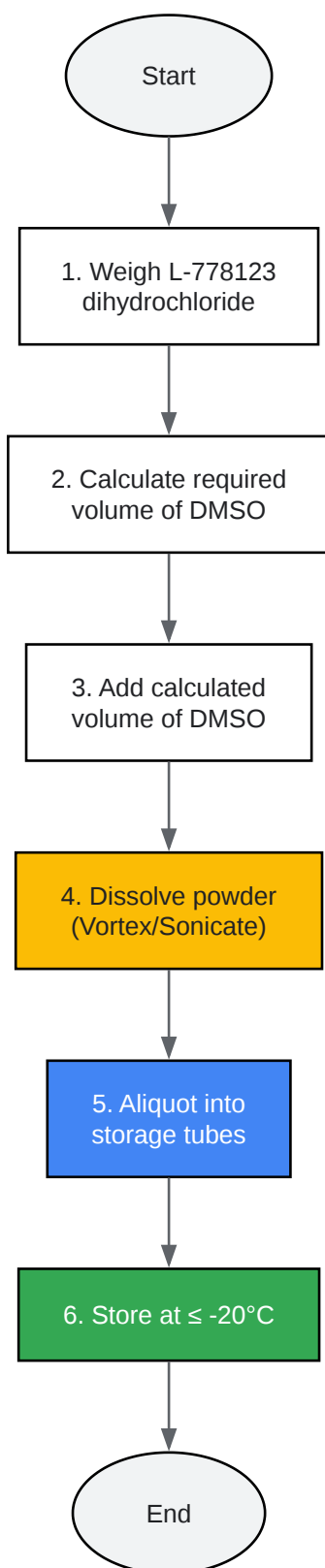
Property	Value	Reference(s)
Chemical Name	4-((5-((4-(3-chlorophenyl)-3-oxopiperazin-1-yl)methyl)-1H-imidazol-1-yl)methyl)benzonitrile dihydrochloride	[5]
Molecular Formula	C ₂₂ H ₂₂ Cl ₃ N ₅ O	[5]
Molecular Weight	478.80 g/mol	[1][5]
CAS Number	183499-56-1	[5]
Appearance	Solid powder	[5]
Solubility	Soluble in DMSO	[4][5]

Experimental Protocol: Stock Solution Preparation

This section details the necessary materials and a step-by-step procedure for preparing a 10 mM stock solution of **L-778123 dihydrochloride** in DMSO.

Materials and Equipment

- **L-778123 dihydrochloride** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettors and sterile, disposable tips
- Vortex mixer
- (Optional) Sonicator water bath



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Caption: Workflow for preparing the stock solution.

Step-by-Step Procedure

- **Pre-weighing Preparation:** Before opening, allow the vial of **L-778123 dihydrochloride** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the hygroscopic powder.
- **Weighing:** On a calibrated analytical balance, carefully weigh the desired amount of **L-778123 dihydrochloride** powder into a sterile microcentrifuge tube or vial. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.788 mg.
- **Solvent Addition:** Using a calibrated micropipette, add the calculated volume of fresh, anhydrous DMSO to the vial containing the powder. To ensure all powder is wetted, add the solvent directly onto the powder.
 - **Calculation Formula:** $\text{Volume of DMSO (L)} = \frac{\text{Mass of Compound (g)}}{(\text{Molecular Weight (g/mol)} \times \text{Desired Concentration (mol/L)})}$
- **Dissolution:** Close the vial tightly and vortex thoroughly until the powder is completely dissolved. If necessary, brief sonication in a water bath can aid dissolution[6]. Visually inspect the solution to ensure no particulates are present. Note that moisture-absorbing DMSO can reduce solubility; always use fresh DMSO[3][7].
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots as recommended in Section 4.

Stock Solution Concentration Calculator

To facilitate the preparation of various stock solution concentrations, the following table provides the required mass of **L-778123 dihydrochloride** for common volumes of DMSO.

Desired Concentration	Mass for 0.1 mL DMSO	Mass for 0.5 mL DMSO	Mass for 1.0 mL DMSO	Mass for 5.0 mL DMSO
1 mM	0.048 mg	0.239 mg	0.479 mg	2.394 mg
5 mM	0.239 mg	1.197 mg	2.394 mg	11.97 mg
10 mM	0.479 mg	2.394 mg	4.788 mg	23.94 mg
20 mM	0.958 mg	4.788 mg	9.576 mg	47.88 mg

Calculations are based on a Molecular Weight of 478.80 g/mol .

Storage and Stability

Proper storage is critical to maintain the integrity and activity of **L-778123 dihydrochloride**.

Form	Storage Temperature	Duration	Notes	Reference(s)
Solid Powder	0 to 4°C	Short-term (days/weeks)	Store in a dry, dark environment.	[5]
-20°C	Long-term (months/years)	Protect from moisture.	[5]	
DMSO Stock Solution	0 to 4°C	Short-term (days/weeks)	Not generally recommended for optimal stability.	[8]
-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.	[7][8]	
-80°C	Up to 1 year	Recommended for long-term storage.	[6][7]	

Safety Precautions

- **L-778123 dihydrochloride** is for research use only and is not intended for human or veterinary use.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling the compound.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) provided by the manufacturer for complete safety and handling information.

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